

# Assessing the Spatial Resolution of HgI2 Imaging Arrays: A Comparative Guide

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## Compound of Interest

Compound Name: Mercury iodide

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This guide provides an objective comparison of the spatial resolution performance of Mercuric Iodide (HgI<sub>2</sub>) imaging arrays against other common alternatives in medical and research imaging. The information presented is based on a synthesis of experimental data from various studies.

## Data Presentation: Comparative Spatial Resolution of Imaging Detector Materials

The spatial resolution of an imaging detector is a critical parameter that determines its ability to distinguish fine details in an object. It is commonly quantified using the Modulation Transfer Function (MTF), which describes how the contrast of an object is transferred to the image as a function of spatial frequency (measured in line pairs per millimeter, lp/mm). A higher MTF value at a given spatial frequency indicates better spatial resolution.

The following table summarizes the key spatial resolution characteristics of HgI<sub>2</sub> compared to other direct and indirect conversion detector materials.

Detector Material	Detector Type	Typical Pixel Size (µm)	Modulation Transfer Function (MTF) Performance	Key Spatial Resolution Characteristics
Mercuric Iodide (HgI <sub>2</sub> )	Direct Conversion	50 - 250	High MTF, approaching the theoretical sinc function at lower spatial frequencies.	Excellent intrinsic spatial resolution due to direct charge conversion, minimizing signal spread. The MTF is largely limited by the pixel pitch.
Cadmium Zinc Telluride (CZT)	Direct Conversion	250 - 2500	High intrinsic spatial resolution, superior to conventional Anger cameras.	Offers excellent energy resolution which can contribute to improved image quality, but spatial resolution is also dependent on the electrode pixel size.
Amorphous Selenium (a-Se)	Direct Conversion	70 - 200	Generally lower MTF compared to crystalline direct conversion materials.	Good spatial resolution, but can be limited by charge trapping and lateral charge spread, especially in thicker detectors.
Lead Iodide (PbI <sub>2</sub> )	Direct Conversion	100 - 200	High spatial resolution, but the MTF can	Similar to HgI <sub>2</sub> , it offers high intrinsic

			decrease with increasing film thickness.	resolution, but can suffer from image lag which may affect dynamic imaging.
Cesium Iodide (CsI)	Indirect Conversion (Scintillator)	50 - 200	Lower MTF compared to direct conversion materials due to light scattering within the scintillator.	The needle-like crystal structure of CsI helps to guide light towards the photodiode array, mitigating some of the light spread and improving spatial resolution compared to unstructured scintillators.

## Experimental Protocols: Measuring Spatial Resolution

The most common method for determining the spatial resolution of an imaging array is by measuring its Modulation Transfer Function (MTF). The "slanted-edge" method is a widely accepted technique for this measurement.

### Detailed Methodology for MTF Measurement using the Slanted-Edge Method

This protocol outlines the steps to measure the presampled MTF of an imaging detector.

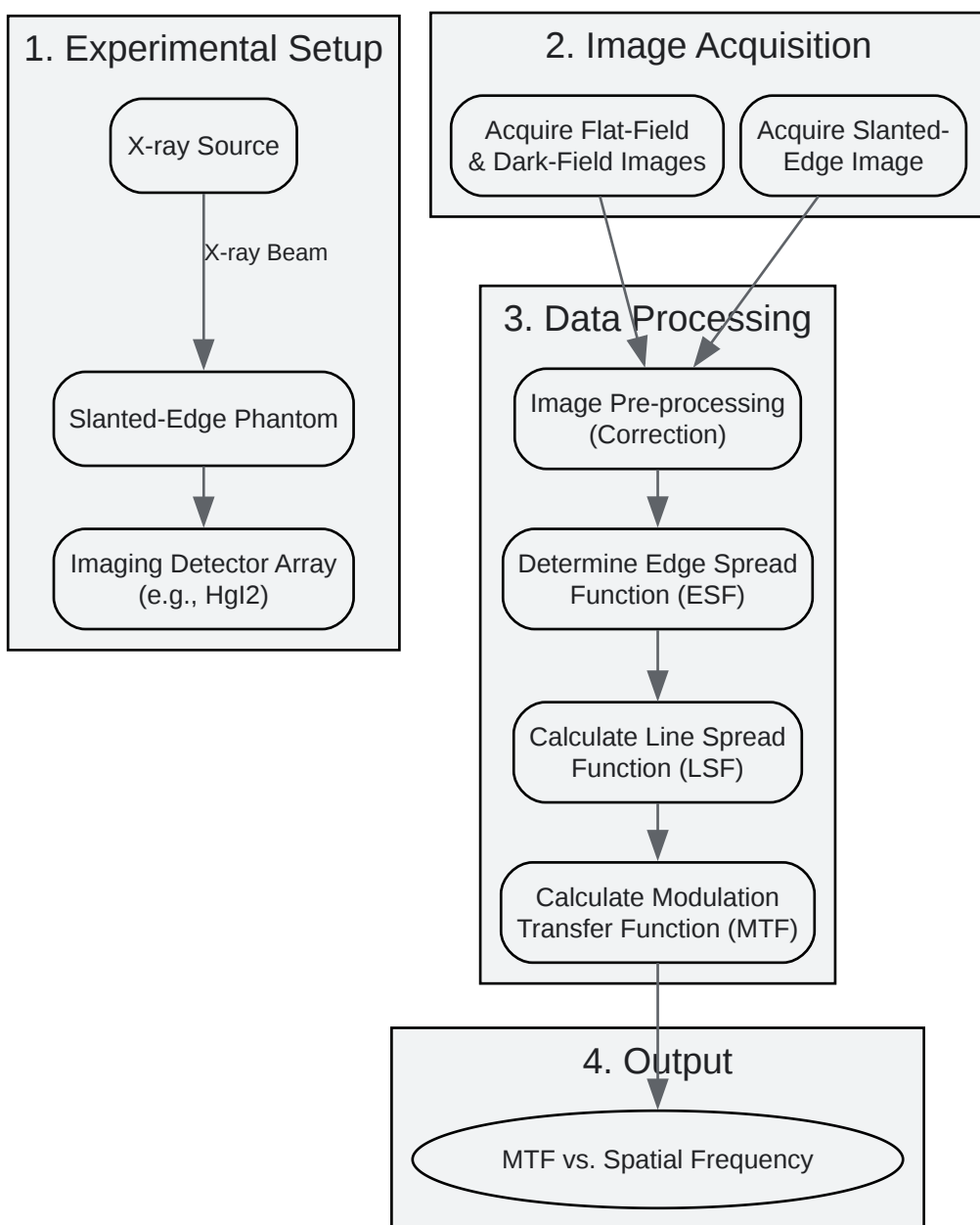
- Phantom Preparation and Alignment:

- A phantom with a sharply defined, straight, and highly attenuating edge (typically made of tungsten) is used.
- The phantom is placed on the detector surface at a slight angle (typically 2-5 degrees) with respect to the detector's pixel columns or rows. This angulation allows for the acquisition of an oversampled Edge Spread Function (ESF).
- The X-ray source is aligned with the detector and the phantom, ensuring a uniform and perpendicular beam incidence.
- Image Acquisition:
  - A series of flat-field (uniform exposure without the phantom) and dark-field (no exposure) images are acquired to correct for detector non-uniformities and dark current.
  - An image of the slanted-edge phantom is then acquired under the desired X-ray conditions (e.g., specific kVp and mAs).
- Image Pre-processing:
  - The acquired edge image is corrected using the flat-field and dark-field images to produce a linearized and background-subtracted image.
- Edge Spread Function (ESF) Determination:
  - A region of interest (ROI) is selected that encompasses the slanted edge.
  - The precise angle of the edge within the ROI is determined using an algorithm (e.g., based on the image gradient).
  - The pixel values within the ROI are then projected perpendicularly onto a line that is normal to the detected edge. This process, combined with the slight edge angle, creates a finely sampled, one-dimensional profile of the edge transition, which is the Edge Spread Function (ESF).
- Line Spread Function (LSF) Calculation:

- The Line Spread Function (LSF), which represents the detector's response to an infinitesimally thin line, is obtained by differentiating the ESF.
- Modulation Transfer Function (MTF) Calculation:
  - The MTF is calculated by performing a one-dimensional Fast Fourier Transform (FFT) on the LSF.
  - The resulting magnitude of the FFT is then normalized to a value of 1 at zero spatial frequency. The resulting curve of MTF versus spatial frequency (in lp/mm) represents the spatial resolution of the detector.

## Mandatory Visualization

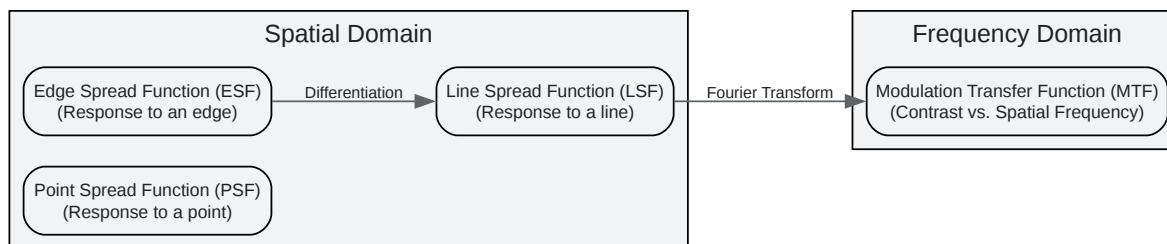
### Experimental Workflow for MTF Measurement



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Caption: Workflow for MTF measurement using the slanted-edge method.

## Logical Relationship of Spatial Resolution Metrics



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Caption: Relationship between key spatial resolution metrics.

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